

Preparing Stock Solutions of 15-Keto Bimatoprost-d5: Application Notes and Protocols

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Compound of Interest

Compound Name: 15-Keto Bimatoprost-d5

Cat. No.: B15143046

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This document provides detailed application notes and protocols for the preparation of stock solutions of **15-Keto Bimatoprost-d5**. Adherence to these guidelines is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results. **15-Keto Bimatoprost-d5** is a deuterated analog of 15-Keto Bimatoprost, a metabolite of the ocular hypotensive agent Bimatoprost.^{[1][2]} Deuterated standards are essential for use in mass spectrometry-based quantitative analyses, serving as internal standards to correct for matrix effects and variations in sample processing.

Compound Information and Properties

15-Keto Bimatoprost-d5 is a prostaglandin F2 α (PGF2 α) analog.^{[1][3]} It is supplied as an off-white to light yellow solid.^[1] Proper handling and storage are critical to maintain its stability and integrity.

Property	Value	Reference
Molecular Formula	C25H30D5NO4	[1][3][4]
Molecular Weight	418.58 g/mol	[1][3][4]
Appearance	Off-white to light yellow solid	[1]
Purity	≥96%	[2]
Storage (Powder)	-20°C for up to 3 years, 4°C for up to 2 years	[1][3]
Storage (In Solvent)	-80°C for up to 6 months, -20°C for up to 1 month	[1][3]

Solubility Data

The choice of solvent is critical for preparing a stable and accurate stock solution. The solubility of **15-Keto Bimatoprost-d5** in various common laboratory solvents is summarized below. It is recommended to use freshly opened, anhydrous solvents to avoid issues with hygroscopic compounds like DMSO.[1]

Solvent	Solubility (≥ mg/mL)	Molar Concentration (mM)	Reference
Ethanol	10 mg/mL	23.89 mM	[1][3]
DMF	2.5 mg/mL	5.97 mM	[1][3]
DMSO	2 mg/mL	4.78 mM	[1][3]

Experimental Protocol: Preparation of a 10 mM Stock Solution in Ethanol

This protocol describes the preparation of a 10 mM stock solution of **15-Keto Bimatoprost-d5** in ethanol. This is a common starting concentration for many applications.

Materials and Equipment:

- **15-Keto Bimatoprost-d5** solid
- Anhydrous Ethanol ($\geq 99.5\%$)
- Calibrated analytical balance
- Calibrated micropipettes and sterile, DNase/RNase-free pipette tips
- Amber glass vial with a PTFE-lined cap
- Vortex mixer
- Argon or Nitrogen gas source (optional, for long-term storage)

Procedure:

- **Equilibration:** Allow the vial containing the solid **15-Keto Bimatoprost-d5** to equilibrate to room temperature for at least 15-20 minutes before opening. This prevents condensation of atmospheric moisture onto the compound.
- **Weighing:** Accurately weigh the desired amount of **15-Keto Bimatoprost-d5** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM solution, you would need 0.4186 mg of the compound ($\text{Mass} = \text{Molecular Weight} \times \text{Molarity} \times \text{Volume}$). It is recommended to weigh a slightly larger amount (e.g., 1 mg) for better accuracy and prepare a larger volume of stock solution.
- **Solvent Addition:** Carefully add the calculated volume of anhydrous ethanol to the vial containing the weighed compound. For 1 mg of **15-Keto Bimatoprost-d5**, you would add 0.2389 mL of ethanol to achieve a 10 mM concentration.^[3]
- **Dissolution:** Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- **Inert Gas Purging (Optional but Recommended):** For extended storage, gently purge the headspace of the vial with an inert gas like argon or nitrogen before tightly sealing the cap. This displaces oxygen and minimizes the risk of oxidative degradation.

- Labeling and Storage: Clearly label the vial with the compound name, concentration, solvent, date of preparation, and your initials. Store the stock solution at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term use (up to 1 month).^{[1][3]}

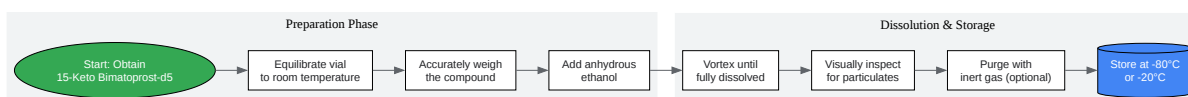
Safety Precautions

While specific hazard information for **15-Keto Bimatoprost-d5** is not readily available, it is prudent to handle it with the same care as its non-deuterated counterpart and other prostaglandin analogs.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.^[5]
- Handling: Avoid inhalation of dust and direct contact with skin and eyes.^[5] In case of contact, wash the affected area thoroughly with water.^[6]
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of a **15-Keto Bimatoprost-d5** stock solution.

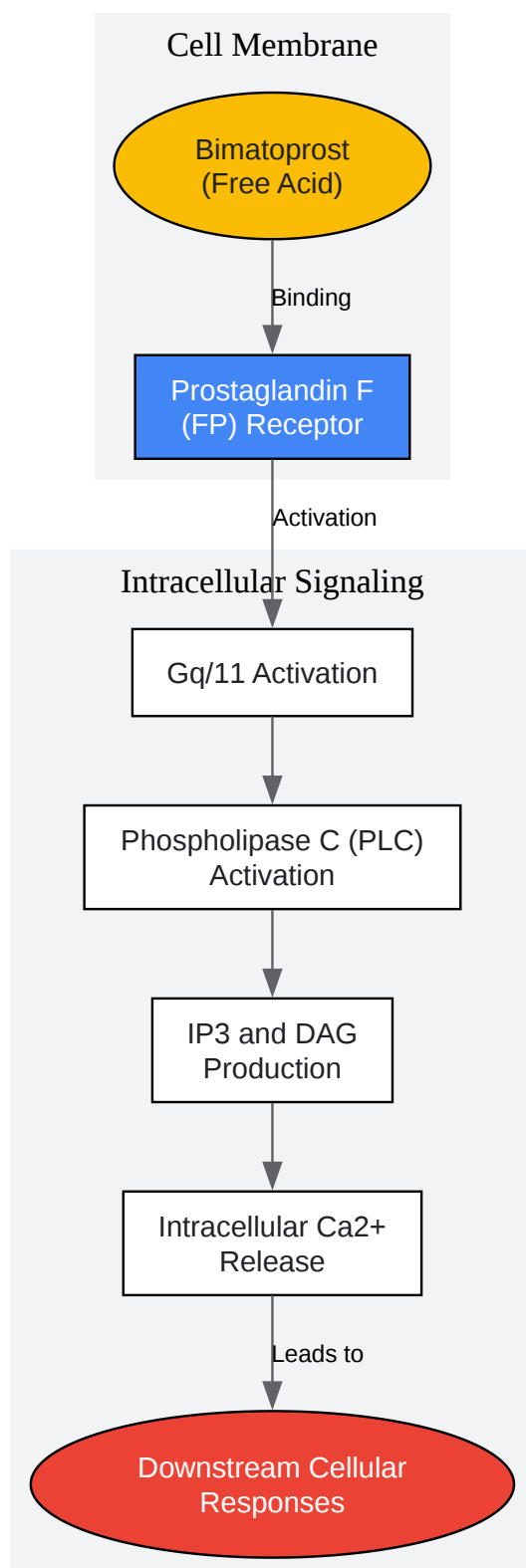


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Caption: Workflow for preparing **15-Keto Bimatoprost-d5** stock solution.

Signaling Pathway Context

Bimatoprost, the parent compound of 15-Keto Bimatoprost, is a prostaglandin F2 α analog that acts as a potent ocular hypotensive agent. It is believed to lower intraocular pressure by increasing the outflow of aqueous humor through both the trabecular meshwork and uveoscleral pathways. The signaling cascade is initiated by the binding of the active free acid form to the prostaglandin F (FP) receptor, a G-protein coupled receptor.



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Caption: Simplified Bimatoprost signaling pathway via the FP receptor.

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